

Bis(hexamethylene)triamine incompatibility with strong oxidizing agents

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Compound of Interest

Compound Name: *Bis(hexamethylene)triamine*

Cat. No.: *B089435*

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Technical Support Center: Bis(hexamethylene)triamine

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions regarding the handling and storage of

Bis(hexamethylene)triamine, with a specific focus on its incompatibility with strong oxidizing agents. This guide is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is **Bis(hexamethylene)triamine**?

A1: **Bis(hexamethylene)triamine**, also known as N,N'-Bis(6-aminoethyl)hexane-1,6-diamine, is a corrosive organic compound that appears as a colorless to yellow solid.^[1] It is soluble in water and is used in various industrial applications, including as a curing agent for epoxy resins and in the synthesis of polymers.^[1]

Q2: What are the primary hazards associated with **Bis(hexamethylene)triamine**?

A2: **Bis(hexamethylene)triamine** is classified as a corrosive and harmful compound. It can cause severe skin burns and eye damage upon contact.^{[1][2][3]} Ingestion is harmful, and inhalation of its dust or vapors can irritate the respiratory tract.^{[1][2][4]}

Q3: Why is **Bis(hexamethylene)triamine** incompatible with strong oxidizing agents?

A3: **Bis(hexamethylene)triamine** is a reducing agent and can react exothermically and violently with strong oxidizing agents.[5] This reaction can lead to a rapid increase in temperature and pressure, potentially causing fires or explosions. The reaction can also generate toxic and hazardous gases. Mixing amines with strong, oxidizing acids can be particularly dangerous, as evidenced by incidents involving other aliphatic amines and nitric acid.

Q4: What are some examples of strong oxidizing agents to avoid mixing with **Bis(hexamethylene)triamine**?

A4: A wide range of strong oxidizing agents should be strictly kept away from **Bis(hexamethylene)triamine**. Examples include, but are not limited to, nitric acid, perchloric acid, hydrogen peroxide (>27.5%), potassium permanganate, potassium dichromate, sodium chlorate, and bromine.[5]

Q5: What are the hazardous decomposition products when **Bis(hexamethylene)triamine** reacts with strong oxidizing agents?

A5: The thermal decomposition or reaction with strong oxidizers can generate irritating and highly toxic gases, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[2][4]

Data Presentation

Table 1: Physicochemical Properties of **Bis(hexamethylene)triamine**

Property	Value	Reference
Molecular Formula	C12H29N3	[4]
Molecular Weight	215.39 g/mol	[2]
Appearance	Colorless to yellow crystalline or flaked solid	[1][6]
Melting Point	32-34 °C	[4]
Boiling Point	163-165 °C @ 4 mmHg	[6]
pH	12.6	[4]
Flash Point	113 °C	[6]

Table 2: Toxicological Data for **Bis(hexamethylene)triamine**

Parameter	Value	Species	Reference
Oral LD50	450 mg/kg	Rat	[2][4][5]
Dermal LDLo	200 mg/kg	Rabbit	[2]

Table 3: Incompatible Materials with **Bis(hexamethylene)triamine**

Material Class	Specific Examples	Potential Hazard
Strong Oxidizing Agents	Nitric acid, perchloric acid, hydrogen peroxide, potassium permanganate, chromium trioxide	Violent reaction, fire, explosion, generation of toxic gases.[1][2][4][5]
Strong Acids	Hydrochloric acid, sulfuric acid	Exothermic neutralization reaction.[4][6]
Acid Halides	Acetyl chloride, benzoyl chloride	Vigorous or violent reaction.[6][7]
Anhydrides	Acetic anhydride	Exothermic reaction.[6][7]
Isocyanates	Toluene diisocyanate (TDI), Methylene diphenyl diisocyanate (MDI)	Polymerization, heat generation.[6][7]
Halogenated Organics	Carbon tetrachloride, chloroform	Potential for vigorous reaction.[6][7]
Moisture	Water, humid air	Hygroscopic; absorbs moisture from the air.[4]

Troubleshooting Guides

Scenario 1: Accidental Mixing of **Bis(hexamethylene)triamine** with a Strong Oxidizing Agent

- Problem: Immediate and vigorous reaction, release of brown/yellow fumes (indicative of nitrogen oxides), rapid temperature increase, and potential for fire or explosion.
- Solution:
 - Immediate Evacuation: Alert all personnel in the immediate vicinity and evacuate the laboratory.
 - Activate Emergency Systems: Activate the emergency alarm and, if safe to do so, the laboratory's emergency ventilation system.

- Contact Emergency Services: Call your institution's emergency response team and the local fire department, informing them of the specific chemicals involved.
- Do Not Attempt to Neutralize: Do not attempt to clean up the spill or neutralize the reaction yourself. The situation is highly hazardous and requires specialized intervention.
- Provide Information: Be prepared to provide the Safety Data Sheets (SDS) for both **Bis(hexamethylene)triamine** and the specific oxidizing agent to the emergency responders.

Scenario 2: A Container of **Bis(hexamethylene)triamine** is Found to be Stored Improperly Next to a Strong Oxidizer

- Problem: A potentially hazardous situation exists due to the risk of accidental mixing from container leakage, breakage, or human error.
- Solution:
 - Assess the Situation: Visually inspect the containers for any signs of leakage, crystallization around the lids, or degradation of the container material. Do not move the containers if they appear compromised.
 - Ensure Proper PPE: At a minimum, wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.
 - Careful Segregation: If the containers are intact and stable, carefully move the **Bis(hexamethylene)triamine** to a designated storage area for corrosive and combustible materials, away from the oxidizing agents.
 - Update Storage Practices: Review and update your laboratory's chemical storage plan to ensure proper segregation of incompatible chemicals. Oxidizers should be stored in a separate, dedicated cabinet.
 - Labeling: Ensure all containers are clearly labeled with the chemical name and primary hazard warnings.

Scenario 3: A Small Spill of **Bis(hexamethylene)triamine** Occurs in the Laboratory

- Problem: A small puddle of molten solid or a scattering of solid **Bis(hexamethylene)triamine** is on a workbench or the floor.
- Solution:
 - Alert Personnel and Restrict Access: Inform others in the lab and restrict access to the spill area.
 - Wear Appropriate PPE: Wear a lab coat, chemical-resistant gloves, safety goggles, and, if the spill is large or ventilation is poor, a respirator with an appropriate cartridge.
 - Contain the Spill: Use an inert absorbent material like vermiculite or sand to cover and contain the spill. Do not use combustible materials like paper towels.
 - Clean-up: Carefully sweep or scoop the absorbed material into a designated, labeled waste container.
 - Decontaminate the Area: Wipe the spill area with a damp cloth (water), followed by a dry cloth. Be aware that the amine will react with water, so ensure good ventilation.
 - Waste Disposal: Dispose of the contaminated absorbent material and cleaning supplies as hazardous waste according to your institution's guidelines.

Experimental Protocols

Safe Handling Protocol for **Bis(hexamethylene)triamine** in a Laboratory Environment

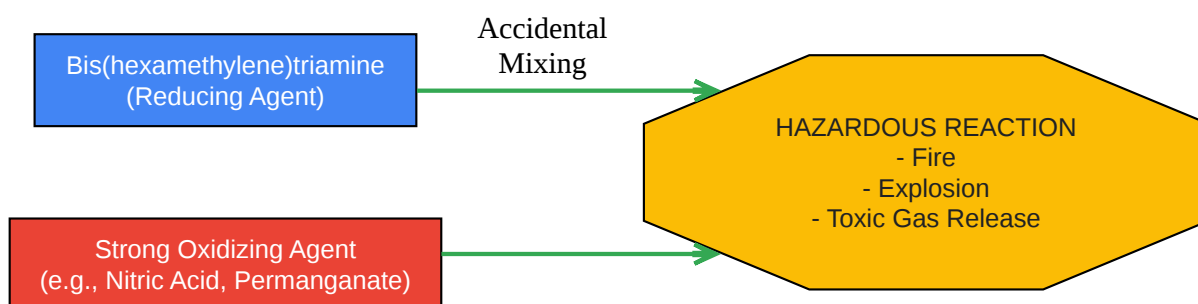
This protocol outlines the necessary precautions when working with **Bis(hexamethylene)triamine**, especially when strong oxidizing agents are present in the same laboratory.

- Risk Assessment:
 - Before any experiment, conduct a thorough risk assessment that identifies the hazards of **Bis(hexamethylene)triamine** and all other chemicals being used.
 - Pay special attention to the potential for accidental contact with incompatible materials.

- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a significant risk of splashing.
 - Skin Protection: A lab coat and long pants are required. Wear chemical-resistant gloves (e.g., heavy-duty nitrile or butyl rubber). Always inspect gloves for damage before use.
 - Respiratory Protection: Work in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhaling dust or vapors.
- Storage:
 - Store **Bis(hexamethylene)triamine** in a tightly closed container in a cool, dry, and well-ventilated area.
 - Crucially, store it separately from strong oxidizing agents, acids, and other incompatible materials.^{[2][4]} Use secondary containment to prevent accidental mixing in case of a spill.
- Handling and Dispensing:
 - Dispense **Bis(hexamethylene)triamine** in a chemical fume hood.
 - Avoid generating dust when handling the solid form.
 - Use dedicated spatulas and glassware to prevent cross-contamination with oxidizing agents.
- Waste Disposal:
 - Dispose of waste **Bis(hexamethylene)triamine** and any contaminated materials in a clearly labeled hazardous waste container.
 - Do not mix **Bis(hexamethylene)triamine** waste with waste containing strong oxidizing agents.
- Emergency Procedures:

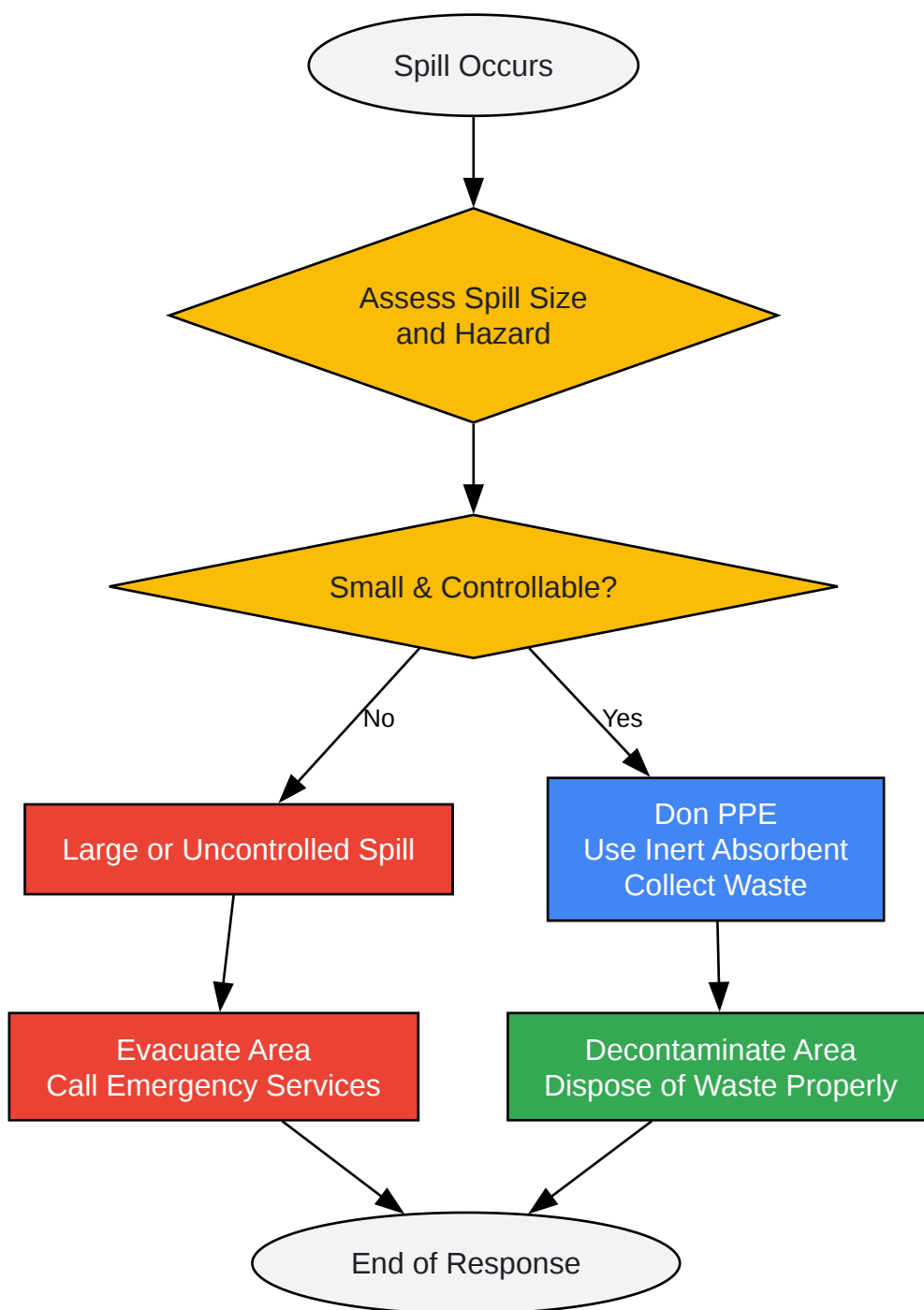
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- Keep a spill kit with inert absorbent materials (e.g., vermiculite, sand) readily available.
- In case of skin contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[4]
- In case of eye contact, immediately flush the eyes with water for at least 15 minutes, holding the eyelids open, and seek immediate medical attention.[4]

Visualizations



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Caption: Logical relationship of **Bis(hexamethylene)triamine** and strong oxidizers.



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Caption: Decision workflow for responding to a chemical spill.

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